

# 4-Bromo-3,5-dimethylanisole: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name:	2-Bromo-5-methoxy-1,3-dimethylbenzene
CAS No.:	6267-34-1
Cat. No.:	B188077

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 4-Bromo-3,5-dimethylanisole, a versatile aromatic building block. It includes a comprehensive list of its synonyms and identifiers, a summary of its key physical and chemical properties, and detailed experimental protocols for its synthesis and potential downstream reactions. This document is intended to serve as a valuable resource for professionals in chemical research and drug development.

## Chemical Identity and Synonyms

4-Bromo-3,5-dimethylanisole is a halogenated aromatic ether. For clarity and comprehensive database searching, a list of its synonyms, IUPAC name, and other key identifiers are provided in the table below.

Identifier Type	Value
IUPAC Name	1-Bromo-4-methoxy-3,5-dimethylbenzene
CAS Number	6267-34-1
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO
Molecular Weight	215.09 g/mol
Synonyms	2-Bromo-5-methoxy-1,3-dimethylbenzene 3,5-Dimethyl-4-bromoanisole 4-Bromo-1-methoxy-3,5-dimethylbenzene 4-Bromo-3,5-dimethylphenyl methyl ether Anisole, 4-bromo-3,5-dimethyl- Benzene, 2-bromo-5-methoxy-1,3-dimethyl-
MDL Number	MFCD00461692
EC Number	613-069-2
InChI Key	RAWZVIWEDAGMPW-UHFFFAOYSA-N

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of 4-Bromo-3,5-dimethylanisole.

Property	Value	Reference
Appearance	White to light brown solid or liquid	[1]
Melting Point	24-25 °C	[1]
Boiling Point	137-139 °C at 20 Torr	[1]
Density	1.326 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Refractive Index	1.532	[2]
Flash Point	113.3 ± 12.0 °C	[2]
PSA (Polar Surface Area)	9.2 Å <sup>2</sup>	[2]
XLogP3	3.3	[2]

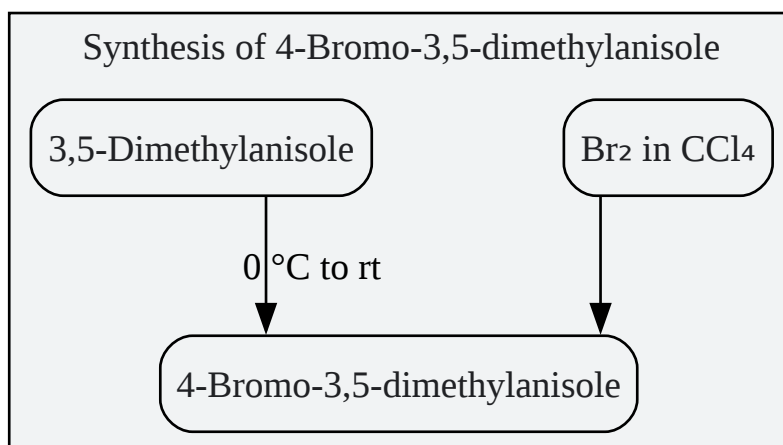
## Experimental Protocols

This section provides detailed experimental procedures for the synthesis of 4-Bromo-3,5-dimethylanisole and a representative protocol for its application in a palladium-catalyzed cross-coupling reaction.

### Synthesis of 4-Bromo-3,5-dimethylanisole via Bromination

A common method for the synthesis of 4-Bromo-3,5-dimethylanisole is the electrophilic bromination of 3,5-dimethylanisole. The following protocol is adapted from a published procedure.[3]

Reaction Scheme:



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Figure 1: Synthesis of 4-Bromo-3,5-dimethylanisole.

Materials:

- 3,5-dimethylanisole
- Bromine (Br<sub>2</sub>)
- Carbon tetrachloride (CCl<sub>4</sub>)
- 3% Sodium hydroxide (NaOH) solution
- Magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath

Procedure:

- In a round-bottom flask, dissolve 3,5-dimethylanisole (1.0 eq.) in carbon tetrachloride.

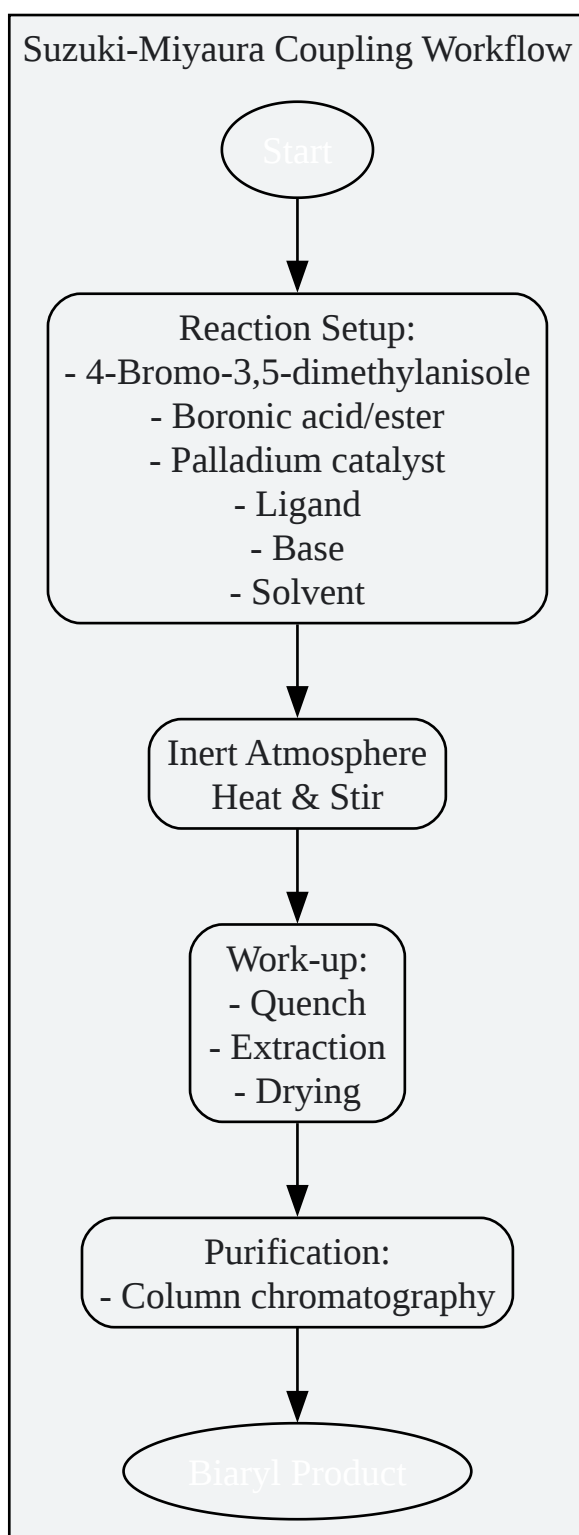
- Cool the solution to 0 °C using an ice bath.
- Prepare a solution of bromine (1.0 eq.) in carbon tetrachloride.
- Add the bromine solution dropwise to the stirred solution of 3,5-dimethylanisole over a period of 3 hours, maintaining the temperature at 0 °C.
- After the addition is complete, continue to stir the reaction mixture at 0 °C for an additional 30 minutes.
- Quench the reaction by adding a 3% aqueous solution of sodium hydroxide.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Expected Outcome:

This procedure typically yields 4-Bromo-3,5-dimethylanisole as a slightly yellow oil with high purity, often sufficient for use in subsequent reactions without further purification.[3]

## Suzuki-Miyaura Cross-Coupling Reaction (Representative Protocol)

Aryl bromides such as 4-Bromo-3,5-dimethylanisole are common substrates in palladium-catalyzed cross-coupling reactions, which are fundamental for the construction of C-C bonds. The Suzuki-Miyaura coupling is a versatile method for this purpose. The following is a general procedure that can be adapted for 4-Bromo-3,5-dimethylanisole.[4][5][6]



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Figure 2: General workflow for a Suzuki-Miyaura coupling reaction.

## Materials:

- 4-Bromo-3,5-dimethylanisole
- Aryl- or vinylboronic acid or ester (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or PdCl<sub>2</sub>(dppf))
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Cs<sub>2</sub>CO<sub>3</sub>, or K<sub>3</sub>PO<sub>4</sub>)
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, or DMF)
- Inert gas (e.g., argon or nitrogen)
- Schlenk flask or sealed tube
- Magnetic stirrer and heating plate

## Procedure:

- To a dry Schlenk flask under an inert atmosphere, add 4-Bromo-3,5-dimethylanisole (1.0 eq.), the boronic acid or ester (1.1-1.5 eq.), the base (2.0-3.0 eq.), and the palladium catalyst (1-5 mol%).
- Add the anhydrous solvent via syringe.
- Degas the reaction mixture by bubbling the inert gas through the solution for 10-15 minutes.
- Heat the reaction mixture with stirring to the desired temperature (typically 80-120 °C) and monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

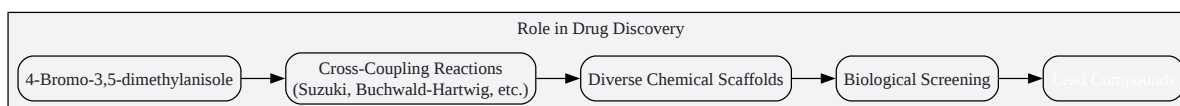
- Purify the crude product by column chromatography on silica gel.

## Applications and Research Context

4-Bromo-3,5-dimethylanisole is a valuable intermediate in organic synthesis. Its aryl bromide moiety allows for a variety of cross-coupling reactions, including Suzuki-Miyaura, Buchwald-Hartwig amination, Sonogashira, and Heck reactions.[2][7][8][9] These reactions are pivotal in the synthesis of complex organic molecules.

While there is limited information on the direct biological activity of 4-Bromo-3,5-dimethylanisole, its derivatives are of interest in medicinal chemistry. For example, molecules containing dimethylisoxazole and related scaffolds, which can be synthesized using precursors like 4-Bromo-3,5-dimethylanisole, have been investigated as inhibitors of proteins such as BRD4, a target in cancer therapy.[10][11] Therefore, 4-Bromo-3,5-dimethylanisole serves as a key starting material for the generation of compound libraries for drug discovery and development.

The logical relationship for the utility of this compound in drug discovery can be visualized as follows:



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Figure 3: Logical flow from starting material to lead compounds.

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